Technical Support Center: Compatibility of Ethylene Glycol-$(OD)_2$

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Compound of Interest	
Compound Name:	*Ethylene glycol-(OD)2*
CAS No.:	*2219-52-5*
Cat. No.:	*B1609830*

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This technical support center provides guidance on the compatibility of deuterated ethylene glycol (ethylene glycol-$(OD)_2$) with various materials commonly used in laboratory and industrial settings. The information is tailored for researchers, scientists, and drug development professionals to ensure the integrity of their experiments and equipment.

Frequently Asked Questions (FAQs)

Q1: Is the material compatibility of ethylene glycol-$(OD)_2$ the same as non-deuterated ethylene glycol?

A1: For most practical purposes, the material compatibility of ethylene glycol-$(OD)_2$ can be considered very similar to that of standard ethylene glycol. The primary difference is the substitution of deuterium for protium on the hydroxyl groups, which has a minimal impact on the fundamental chemical reactivity with most materials. However, a kinetic isotope effect may be observed, potentially leading to slower degradation and corrosion rates in some instances. It is always recommended to perform specific compatibility testing for critical applications.

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Q2: What are the primary factors that can cause material degradation when using ethylene glycol-$(OD)_2$?

A2: Several factors can accelerate the degradation of materials in contact with ethylene glycol-$(OD)_2$:

- Temperature: Higher temperatures significantly increase the rate of chemical reactions, including corrosion and polymer degradation.[1]
- Water Content: The presence of water can lead to the formation of corrosive acidic byproducts.[1]
- Oxygen: Exposure to oxygen can lead to oxidative degradation of the ethylene glycol-$(OD)_2$, forming acids that can attack materials.[2][3]
- Impurities: Contaminants in the system can act as catalysts for degradation reactions.

Q3: What are the common signs of incompatibility with ethylene glycol-$(OD)_2$?

A3: Signs of incompatibility can vary depending on the material:

- Plastics and Elastomers: Swelling, cracking, crazing, discoloration, hardening, or softening.
- Metals: Corrosion (rusting, pitting), discoloration, or the formation of precipitates in the solution.

Q4: How can I minimize the risk of material degradation in my experiments?

A4: To minimize degradation, consider the following:

- Select materials with high chemical resistance to ethylene glycol (see tables below).
- Operate at the lowest practical temperature.
- Use a high-purity grade of ethylene glycol-$(OD)_2$ and ensure the system is clean.
- Consider using corrosion inhibitors, especially in metallic systems.[2][3]

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- For sensitive applications, perform compatibility testing under your specific experimental conditions.

Material Compatibility Data

Disclaimer: The following tables provide a summary of the chemical compatibility of various materials with standard ethylene glycol. While this is a strong indicator of compatibility with ethylene glycol-$(OD)_2$, it is recommended to verify compatibility for your specific application, as the kinetic isotope effect could slightly alter the material's performance over time.

Table 1: Compatibility of Plastics with Ethylene Glycol

Plastic	Compatibility Rating
ABS (Acrylonitrile Butadiene Styrene)	Fair
Acetal (Polyoxymethylene, POM)	Good
Acrylic (Polymethyl Methacrylate, PMMA)	Poor
CPVC (Chlorinated Polyvinyl Chloride)	Excellent
FEP (Fluorinated Ethylene Propylene)	Excellent
HDPE (High-Density Polyethylene)	Excellent
LDPE (Low-Density Polyethylene)	Excellent
PEEK (Polyether Ether Ketone)	Excellent
Polycarbonate	Fair to Poor
Polypropylene	Excellent
Polystyrene	Poor
PVC (Polyvinyl Chloride)	Good
PTFE (Polytetrafluoroethylene)	Excellent
PVDF (Polyvinylidene Fluoride)	Excellent

Table 2: Compatibility of Metals with Ethylene Glycol

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Metal	Compatibility Rating	Notes
Aluminum	Good	Can be susceptible to pitting corrosion, especially in the presence of contaminants.[4]
Brass	Good to Fair	May be subject to dezincification in aqueous solutions.
Bronze	Good	
Carbon Steel	Good to Fair	Prone to corrosion in the presence of water and oxygen; inhibitors are recommended.[1]
Cast Iron	Good to Fair	Similar to carbon steel, inhibitors are recommended.[2]
Copper	Good	Can act as a catalyst for ethylene glycol degradation at high temperatures.
Stainless Steel (304 & 316)	Excellent	
Titanium	Excellent	[3]

Table 3: Compatibility of Elastomers with Ethylene Glycol

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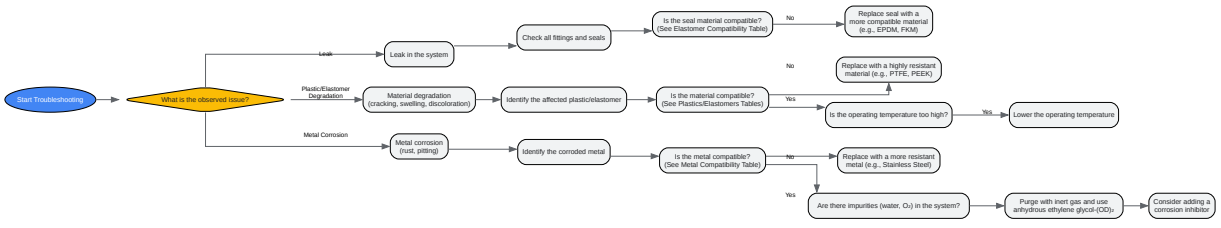
Elastomer	Compatibility Rating
Buna-N (Nitrile, NBR)	Excellent
EPDM (Ethylene Propylene Diene Monomer)	Excellent
Fluoroelastomers (FKM, Viton®)	Excellent
Natural Rubber	Good
Neoprene (Chloroprene)	Good
Silicone	Fair to Poor
Viton® (FKM)	Excellent

Troubleshooting Guide

This guide addresses common issues encountered during experiments involving ethylene glycol-$(OD)_2$.



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Caption: Troubleshooting flowchart for material compatibility issues.

Experimental Protocols

For researchers needing to perform their own compatibility testing, the following are summarized methodologies based on ASTM standards.

Protocol 1: Chemical Resistance of Plastics (Based on ASTM D543)

This protocol outlines the procedure for determining the resistance of plastics to ethylene glycol-$(OD)_2$.

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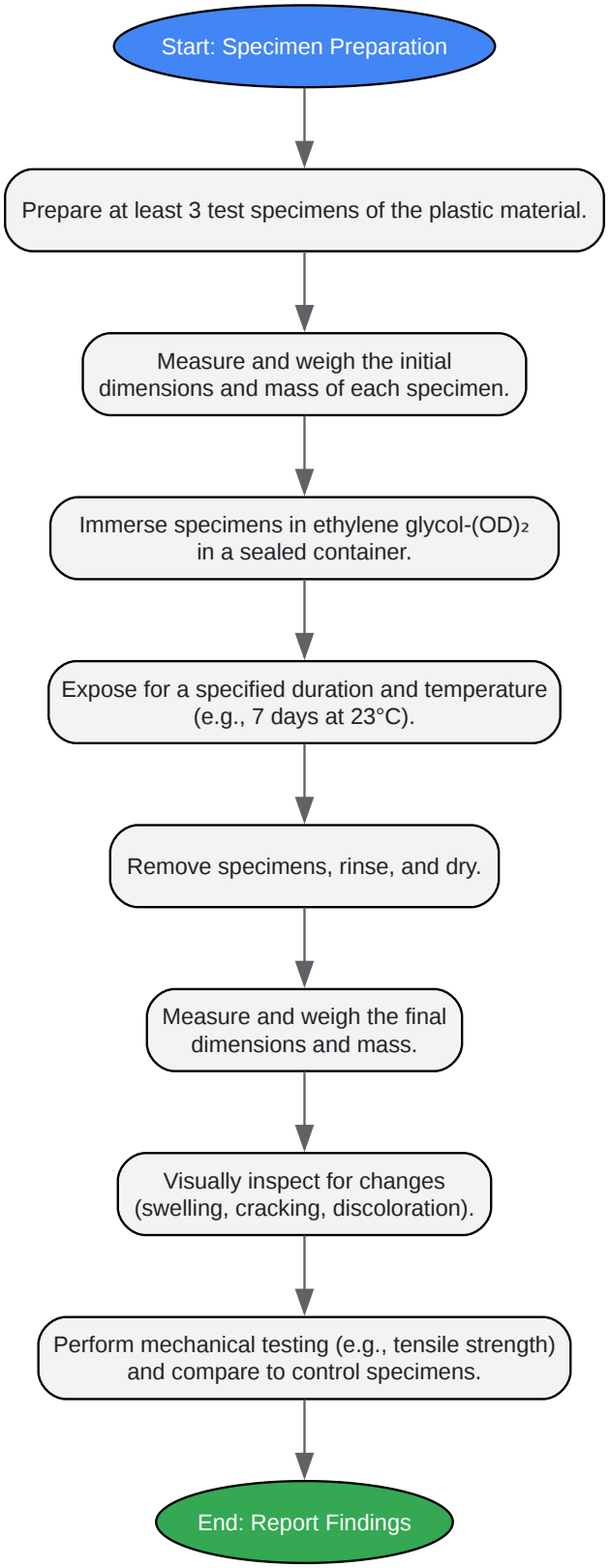

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Caption: Workflow for testing the chemical compatibility of plastics.

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Methodology:

- Specimen Preparation: Prepare at least three test specimens of the plastic material to standard dimensions.
- Initial Measurements: Condition the specimens as required, then accurately measure their weight and dimensions.
- Immersion: Fully immerse the specimens in ethylene glycol-$(OD)_2$ in a sealed container to prevent evaporation.
- Exposure: Maintain the container at a constant temperature for a specified duration (e.g., 7 days at 23°C or a shorter period at an elevated temperature).
- Post-Exposure Analysis:
  - Remove the specimens, rinse with a suitable solvent (that does not affect the material), and dry thoroughly.
  - Remeasure the weight and dimensions to determine any changes.
  - Visually inspect for any signs of degradation such as swelling, cracking, crazing, or discoloration.
  - Conduct mechanical property tests (e.g., tensile strength, hardness) and compare the results to control specimens that were not exposed.
- Reporting: Report the percentage change in weight, dimensions, and mechanical properties, along with visual observations.

Protocol 2: Corrosion Testing of Metals (Based on ASTM G1)

This protocol provides a framework for evaluating the corrosion of metals in ethylene glycol-$(OD)_2$.

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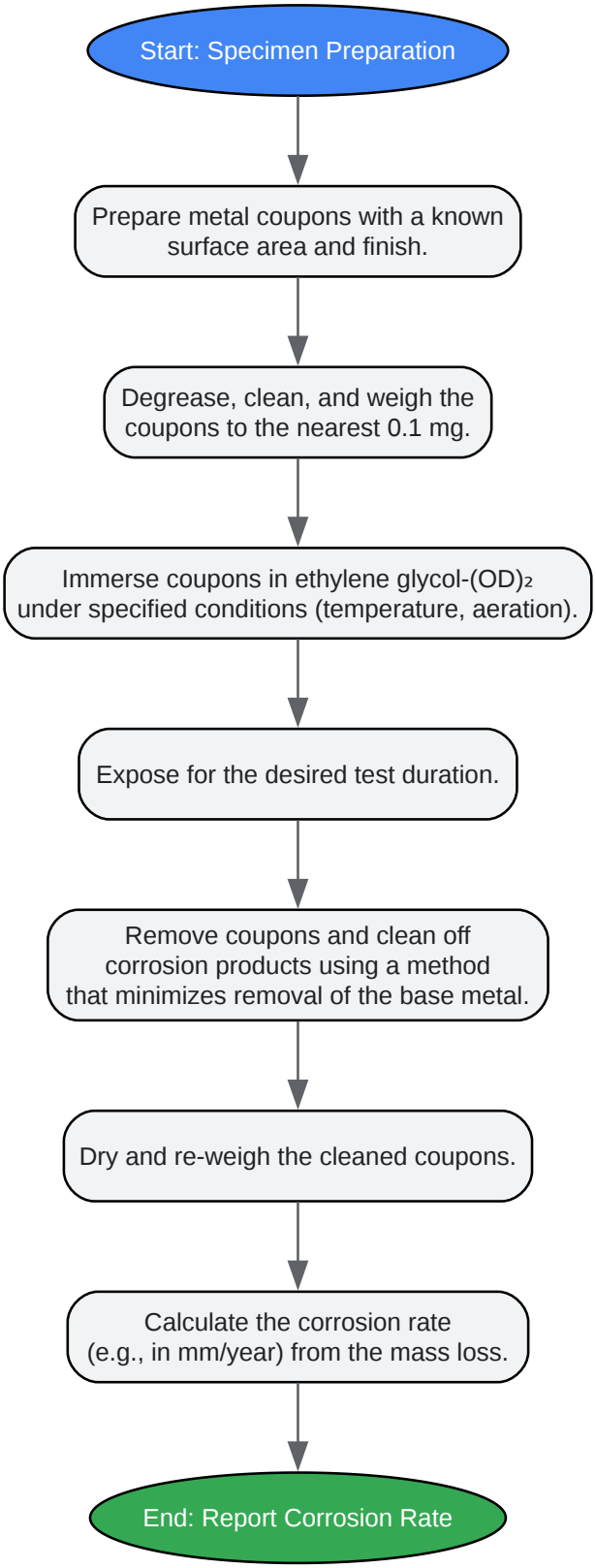

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Caption: Workflow for metal corrosion testing.

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Methodology:

- Specimen Preparation: Prepare metal test coupons with a known surface area. A typical surface finish is a 120-grit polish.
- Initial Weighing: Thoroughly clean the coupons to remove any oil, grease, or dirt. Dry and weigh them accurately.
- Exposure: Immerse the coupons in ethylene glycol-$(OD)_2$ in a test cell. The conditions (temperature, aeration, agitation) should be controlled to simulate the intended application.
- Cleaning of Corroded Specimens: After the exposure period, remove the coupons. Clean them to remove all corrosion products using a chemical or mechanical method that minimizes the removal of the base metal. It is crucial to run a blank (an uncorroded coupon) through the cleaning process to correct for any metal loss due to the cleaning itself.
- Final Weighing: After cleaning and drying, re-weigh the coupons.
- Corrosion Rate Calculation: Calculate the mass loss and determine the corrosion rate using the following formula: Corrosion Rate (mm/year) = (K × W) / (A × T × D) Where:
  - K = a constant (8.76×10^4)
  - W = mass loss in grams
  - A = surface area in cm^2
  - T = exposure time in hours
  - D = density of the metal in g/cm^3
- Reporting: Report the calculated corrosion rate and note any localized corrosion like pitting.

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References

- 1. redriver.team [redriver.team]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. Corrosion Behavior of Several Metals in Ethylene Glycol-Base Heat-Transfer Fluids under Conditions Encountered in Solar Energy Systems - UNT Digital Library [digital.library.unt.edu]

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Contact our Ph.D. Support Team for a compatibility check

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